

Application Note & Synthesis Protocol: 2-(Benzyloxy)-4-methylaniline

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Compound of Interest

Compound Name: 2-(Benzyloxy)-4-methylaniline

CAS No.: 220985-61-5

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Abstract

This document provides a comprehensive, step-by-step protocol for the synthesis of **2-(Benzyloxy)-4-methylaniline**, a valuable intermediate in medicinal chemistry and organic synthesis. The synthesis is achieved through a Williamson ether synthesis, a robust and widely utilized method for forming ether linkages.^{[1][2][3]} This protocol details the reaction of 2-amino-5-methylphenol with benzyl bromide in the presence of a mild base. We provide in-depth explanations for procedural choices, a thorough safety analysis, expected outcomes, and characterization data. The methodology is designed for researchers in academic and industrial settings, offering a reliable pathway to this key building block.

Introduction and Scientific Background

Aniline derivatives are fundamental scaffolds in the development of pharmaceuticals, agrochemicals, and functional materials.^[4] Specifically, substituted anilines containing a benzyloxy moiety serve as crucial precursors for compounds with diverse biological activities, including potential antimycobacterial agents.^[5] The target molecule, **2-(Benzyloxy)-4-**

methylaniline, combines the aniline core with a benzyl ether, providing a versatile platform for further functionalization.

The chosen synthetic strategy is the Williamson ether synthesis, a classic SN2 reaction first reported in 1850.^[2] The reaction proceeds via the nucleophilic attack of a phenoxide ion on an alkyl halide.^{[2][6]} In this specific application, the phenolic hydroxyl group of 2-amino-5-methylphenol is selectively deprotonated over the less acidic amino group, forming a potent nucleophile. This phenoxide then displaces the bromide from benzyl bromide to form the desired ether linkage. This method is highly effective for primary alkyl halides like benzyl bromide, minimizing competing elimination reactions.^[1]

Reaction Scheme and Mechanism

Overall Reaction:

Mechanism:

The synthesis proceeds via a bimolecular nucleophilic substitution (SN2) mechanism.^[2]

- **Deprotonation:** The base, potassium carbonate, deprotonates the acidic phenolic hydroxyl group of 2-amino-5-methylphenol to form a potassium phenoxide intermediate.
- **Nucleophilic Attack:** The resulting phenoxide anion acts as a nucleophile, executing a backside attack on the electrophilic benzylic carbon of benzyl bromide.^[6]
- **Displacement:** In a concerted step, the carbon-oxygen bond forms as the carbon-bromine bond breaks, displacing the bromide ion and yielding the final product, **2-(Benzyloxy)-4-methylaniline**.^[2]

Materials and Equipment

Reagents and Chemicals

Reagent	Formula	MW (g/mol)	Amount	Moles (mmol)	Purity	Supplier
2-Amino-5-methylphenol	C ₇ H ₉ NO	123.15	5.00 g	40.6	≥98%	Sigma-Aldrich
Benzyl Bromide	C ₇ H ₇ Br	171.04	5.8 mL (7.6 g)	44.4	≥99%	Sigma-Aldrich
Potassium Carbonate (K ₂ CO ₃)	K ₂ CO ₃	138.21	8.42 g	60.9	≥99%	Fisher Scientific
Acetone	C ₃ H ₆ O	58.08	150 mL	-	ACS Grade	VWR
Ethyl Acetate	C ₄ H ₈ O ₂	88.11	As needed	-	ACS Grade	VWR
Hexane	C ₆ H ₁₄	86.18	As needed	-	ACS Grade	VWR
Deionized Water	H ₂ O	18.02	As needed	-	-	In-house
Anhydrous Sodium Sulfate	Na ₂ SO ₄	142.04	As needed	-	Granular	Fisher Scientific

Equipment

- 250 mL three-neck round-bottom flask
- Reflux condenser and heating mantle
- Magnetic stirrer and stir bar
- Thermometer/temperature probe
- Dropping funnel
- Inert gas line (Nitrogen or Argon)

- Standard laboratory glassware (beakers, graduated cylinders, separatory funnel)
- Rotary evaporator
- Buchner funnel and filter paper
- Thin-Layer Chromatography (TLC) plates (silica gel 60 F₂₅₄)
- UV lamp (254 nm)
- Glass column for chromatography

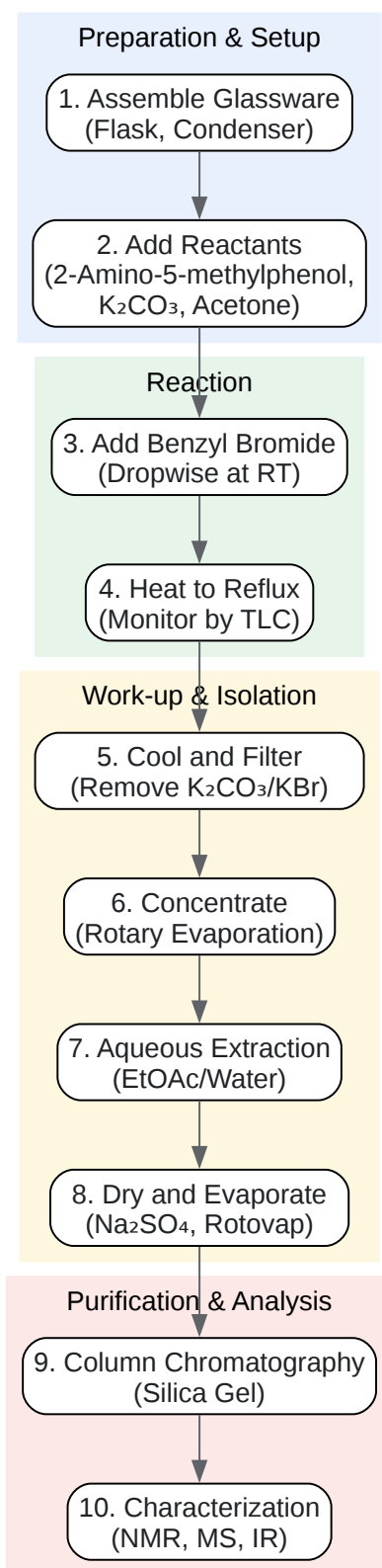
Safety Precautions and Hazard Management

Researcher safety is paramount. This protocol must be performed inside a certified chemical fume hood while wearing appropriate Personal Protective Equipment (PPE), including a lab coat, nitrile gloves, and chemical safety goggles.

- Benzyl Bromide: Highly toxic, corrosive, and a potent lachrymator (causes tearing).[7][8] It is a suspected carcinogen and causes severe skin and eye irritation.[7][9] Handle exclusively in a fume hood, avoiding inhalation of vapors and direct skin contact.[9][10][11] In case of contact, immediately flush the affected area with copious amounts of water and seek medical attention.[8][11]
- Acetone/Ethyl Acetate/Hexane: Highly flammable liquids. Keep away from open flames, sparks, and other ignition sources.[9] Ensure the work area is well-ventilated to prevent vapor accumulation.[10]
- Potassium Carbonate: Can cause skin and eye irritation. Avoid generating dust.
- 2-Amino-5-methylphenol: May cause skin, eye, and respiratory irritation.

Waste Disposal: All organic solvents and residues should be collected in a designated halogenated organic waste container for proper disposal according to institutional guidelines.

Experimental Workflow Diagram



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